

Strategic Sourcing & Synthesis Guide: 5-Chloro-2-fluoro-N-phenylbenzamide

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Compound of Interest

Compound Name: 5-chloro-2-fluoro-N-phenylbenzamide

CAS No.: 941380-01-4

Cat. No.: B2889807

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Executive Summary

The synthesis of **5-chloro-2-fluoro-N-phenylbenzamide** represents a classic yet critical amide coupling in medicinal chemistry, often serving as a scaffold for kinase inhibitors, fungicides, and transient receptor potential (TRP) channel modulators.

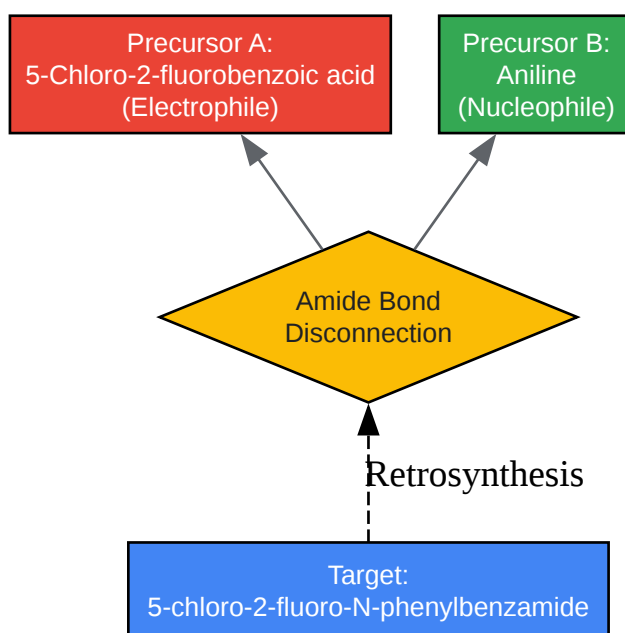
The presence of the ortho-fluorine atom is the defining structural feature.^[1] It exerts a strong electron-withdrawing effect (inductive), deactivating the aromatic ring while simultaneously creating a dipole that influences the amide bond conformation. Consequently, the selection of starting materials must account for the specific reactivity profile of electron-deficient benzoyl systems.

This guide prioritizes the Acid Chloride Activation Route over direct coupling (e.g., HATU/EDC).^[1] While direct coupling is viable on a milligram scale, the acid chloride method is the industrial standard for this scaffold due to the poor nucleophilicity of the benzoic acid precursor and the need to avoid expensive peptide coupling reagents on a larger scale.

Retrosynthetic Logic & Pathway

The most robust disconnection is at the amide bond (

).^[1] The logic follows a convergent synthesis strategy, isolating the electron-deficient acid component from the nucleophilic amine component.



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Figure 1: Retrosynthetic breakdown isolating the primary electrophilic and nucleophilic partners.

Primary Starting Material Profile

Component A: 5-Chloro-2-fluorobenzoic Acid

This is the structural core.^[1]^[2]^[3] The purity of this starting material is the primary determinant of yield.^[1]

Feature	Specification	Technical Rationale
CAS Number	394-30-9	Unique identifier for procurement.
Purity	$\geq 98.0\%$ (HPLC)	Impurities (e.g., 2-chlorobenzoic acid isomers) are difficult to separate from the final amide product due to similar polarity.
Appearance	White to off-white powder	Yellowing indicates oxidation or presence of phenolic byproducts. ^[1]
Water Content	$< 0.5\%$ (Karl Fischer)	Critical. ^[1] Moisture hydrolyzes the thionyl chloride activator, releasing and prematurely, reducing stoichiometry.
Handling	Irritant	The 2-fluoro substituent increases acidity compared to unsubstituted benzoic acid. ^[1]

Sourcing Insight: If the acid is unavailable, it can be synthesized via the oxidation of 5-chloro-2-fluorotoluene or the hydrolysis of 5-chloro-2-fluorobenzonitrile.^[1] However, commercial sourcing is recommended for reproducibility.

Component B: Aniline (Benzenamine)

The nucleophilic partner.^[1] While common, aniline is prone to rapid oxidation, which introduces colored impurities (azobenzenes) that plague purification.

Feature	Specification	Technical Rationale
CAS Number	62-53-3	Standard aniline.[1]
Purity	≥ 99.5% (GC)	Must be free of nitrobenzene (precursor) and cyclohexylamine (reduction byproduct).[1]
Appearance	Colorless oily liquid	Critical Check: If the liquid is yellow, brown, or red, it contains oxidation products. Redistillation over zinc dust is mandatory before use in high-value synthesis.
Storage	Light-resistant / Inert Gas	Store under Nitrogen/Argon to prevent auto-oxidation.[1]

Reagent Selection & Causality

To forge the amide bond, we must activate the carboxylic acid.

- Activator: Thionyl Chloride (
)[1]
 - Role: Converts the acid to 5-chloro-2-fluorobenzoyl chloride (CAS 394-29-6).[1]
 - Why: The acid chloride is a "hard" electrophile, reacting rapidly with aniline. The byproducts (
,
) are gases, simplifying purification.
 - Catalyst: N,N-Dimethylformamide (DMF) (Catalytic amount).[1] DMF forms the Vilsmeier-Haack reagent in situ, drastically accelerating the formation of the acid chloride.
- Base: Triethylamine (

) or Pyridine^[1]

- Role: Scavenges the

generated during the amidation step.^[1]

- Selection:

is preferred for ease of removal (water-soluble hydrochloride salt).^[1]

- Solvent: Dichloromethane (DCM) or Toluene

- Selection: DCM is standard for small scale (high solubility).^[1] Toluene is preferred for scale-up (higher boiling point, better safety profile).

Experimental Protocol (Self-Validating System)

This protocol is designed as a self-validating system: each step contains a visual or analytical checkpoint to ensure success before proceeding.

Step 1: Activation (Acid Chloride Formation)

- Input: 5-Chloro-2-fluorobenzoic acid (1.0 eq), Thionyl Chloride (1.5 eq), DMF (1-2 drops), Toluene (Solvent).
- Procedure:
 - Suspend acid in toluene under atmosphere.
 - Add thionyl chloride dropwise at room temperature.^[1]
 - Add catalytic DMF.^[1] Checkpoint: Vigorous gas evolution () indicates initiation.^[1]
 - Heat to reflux (70-80°C) for 2-3 hours.

- Validation Point: The reaction mixture should turn from a suspension to a clear, homogeneous solution. This confirms the consumption of the solid acid.[\[1\]](#)

- Evaporation: Remove solvent and excess

under reduced pressure. Crucial: Co-evaporate with fresh toluene twice to remove trace thionyl chloride, which would otherwise char the aniline in the next step.

Step 2: Amidation (Coupling)

- Input: Crude Acid Chloride (from Step 1), Aniline (1.05 eq), Triethylamine (1.2 eq), DCM (Solvent).
- Procedure:
 - Dissolve Aniline and

in dry DCM.[\[1\]](#) Cool to 0°C (Ice bath). Causality: Cooling prevents double-acylation and controls the exotherm.
 - Dissolve the Acid Chloride residue in DCM and add dropwise to the aniline solution.
 - Allow to warm to room temperature and stir for 2 hours.
 - Validation Point: TLC (Hexane/Ethyl Acetate 3:1). The aniline spot (low R_f, stains with ninhydrin/UV) should disappear, and a new non-polar product spot should appear.

Step 3: Work-up & Purification[\[1\]](#)

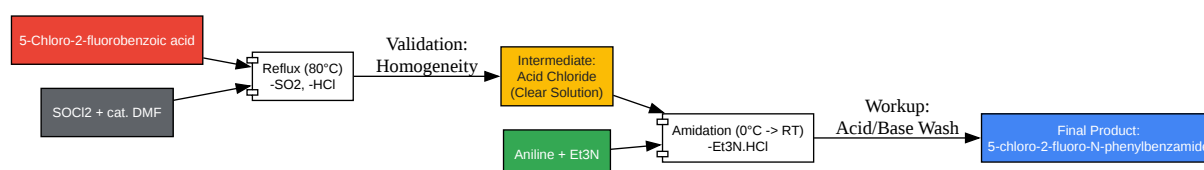
- Wash organic layer with 1M HCl (removes unreacted aniline).[\[1\]](#)
- Wash with Sat.

(removes unreacted benzoic acid).
- Dry over

and concentrate.

- Recrystallization: Ethanol/Water or Hexane/Ethyl Acetate is typically effective for this benzamide class.^[1]

Process Visualization



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Figure 2: Step-by-step reaction workflow with critical validation checkpoints.

Quality Control & Analytical Verification

To certify the synthesized material for biological or pharmaceutical use, the following data profile is required:

- ¹H NMR (DMSO-d6 or CDCl3):
 - Look for the amide proton (-NH-) singlet, typically downfield (δ 10.0–10.5 ppm).
 - Verify the integration of the phenyl ring (5H) vs. the substituted benzoyl ring (3H).^[1]
- ¹⁹F NMR:
 - Essential for this molecule.^{[1][3][4]} Expect a single peak around -110 to -120 ppm (depending on solvent). This confirms the fluorine atom is intact and not displaced (SNAr side reactions are rare under these conditions but possible if overheating occurs with strong base).^[1]
- Mass Spectrometry (LC-MS):

- Confirm $[M+H]^+$ peak (Calculated MW: ~249.67). Look for the characteristic Chlorine isotope pattern (3:1 ratio of M : M+2).^[1]

References

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